

Head-to-head comparison of Dioleyl adipate and DEHA as plasticizers

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Compound of Interest		
Compound Name:	Dioleyl adipate	
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Head-to-Head Comparison: Dioleyl Adipate vs. DEHA as Plasticizers

In the realm of polymer science and formulation, the selection of an appropriate plasticizer is paramount to achieving desired material properties, particularly for applications in the pharmaceutical and medical device industries. This guide provides a comprehensive head-to-head comparison of two adipate-based plasticizers: **Dioleyl adipate** and Di(2-ethylhexyl) adipate (DEHA), also known as Dioctyl adipate (DOA). This comparison focuses on their performance characteristics, supported by available data and standardized experimental protocols, to aid researchers, scientists, and drug development professionals in making informed decisions.

Chemical Structure and Physical Properties

Dioleyl adipate and DEHA are both diesters of adipic acid, differing in their alcohol moieties. **Dioleyl adipate** is formed from oleyl alcohol, an unsaturated fatty alcohol, while DEHA is derived from 2-ethylhexanol, a branched saturated alcohol. This structural difference significantly influences their physical and performance properties.

Table 1: Comparison of Chemical and Physical Properties



Property	Dioleyl Adipate	DEHA (Dioctyl Adipate)
Chemical Formula	C42H78O4	C22H42O4[1][2]
Molecular Weight	647.07 g/mol	370.57 g/mol [1][2]
Appearance	-	Colorless, oily liquid[1][2]
Boiling Point	-	~417 °C[2]
Melting Point	-	~ -67 °C[2]
Density	-	~0.926 g/cm ³ [1]
Solubility in Water	Insoluble	Negligible[2]

Performance as Plasticizers

The efficacy of a plasticizer is determined by its ability to enhance the flexibility, durability, and processability of a polymer, most commonly Polyvinyl Chloride (PVC). Key performance indicators include plasticizing efficiency, thermal stability, and resistance to migration.

While extensive performance data is available for the widely used DEHA, specific experimental data for **Dioleyl adipate** is less prevalent in publicly accessible literature. The following comparison is based on available data for DEHA and expected performance characteristics of **Dioleyl adipate** derived from its chemical structure as a long-chain unsaturated adipate.

Table 2: Head-to-Head Performance Comparison



Performance Parameter	Dioleyl Adipate (Expected)	DEHA (Dioctyl Adipate)
Plasticizing Efficiency	Moderate to Good	Excellent
Low-Temperature Flexibility	Good	Excellent
Thermal Stability	Potentially lower due to unsaturation	Good
Migration Resistance	Potentially higher due to larger molecular size	Moderate
Biocompatibility/Toxicology	Data limited	Low acute toxicity; not classifiable as a human carcinogen (IARC Group 3)[1] [2][3][4]

Experimental Protocols

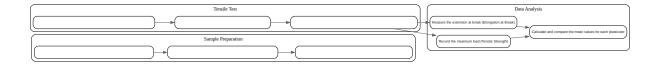
To ensure a standardized and objective comparison of plasticizer performance, the following experimental methodologies are recommended.

Mechanical Properties: Tensile Strength and Elongation at Break

Protocol: ASTM D882 - Standard Test Method for Tensile Properties of Thin Plastic Sheeting.

This test determines the force required to stretch a plastic film until it breaks (tensile strength) and the extent of stretching before breakage (elongation at break). These parameters are crucial indicators of a material's flexibility and durability.





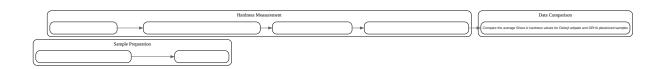
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Caption: Workflow for Tensile Property Testing (ASTM D882).

Hardness

Protocol: ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness (Shore A).

This method measures the indentation hardness of plastics, providing an indication of the material's softness and the plasticizer's efficiency.



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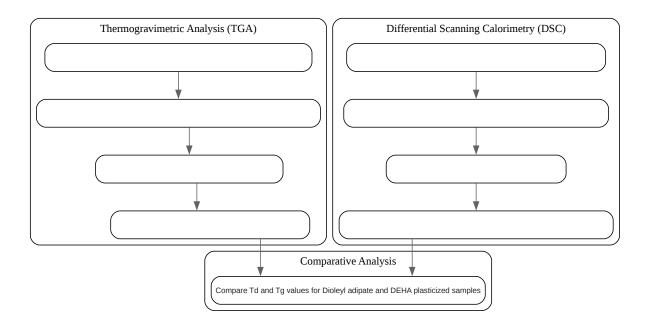
Caption: Workflow for Hardness Testing (ASTM D2240).



Thermal Stability

Protocol: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

TGA determines the thermal stability of a material by measuring its weight change as a function of temperature in a controlled atmosphere. DSC is used to measure the glass transition temperature (Tg), which indicates the effectiveness of the plasticizer in lowering the softening point of the polymer.



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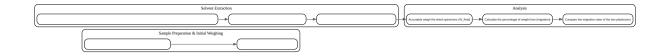
Caption: Workflow for Thermal Analysis (TGA & DSC).

Migration Resistance



Protocol: Solvent Extraction Method (based on ASTM D1239).

This test evaluates the amount of plasticizer that leaches from the plastic when exposed to a solvent, simulating contact with liquids.



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Caption: Workflow for Migration Resistance Testing.

Biocompatibility and Toxicological Profile

For applications in drug development and medical devices, the biocompatibility and toxicological profile of a plasticizer are of utmost importance.

DEHA has been the subject of numerous toxicological studies. It exhibits low acute toxicity.[1] [2] The International Agency for Research on Cancer (IARC) has classified DEHA in Group 3, "not classifiable as to its carcinogenicity to humans."[2] Some studies have indicated potential developmental toxicity at high doses in animal models.[3]

Dioleyl adipate, being derived from oleyl alcohol, a naturally occurring fatty alcohol, is anticipated to have a favorable toxicological profile. However, there is a lack of extensive, publicly available toxicological data specifically for **Dioleyl adipate**. Its larger molecular size might suggest lower bioavailability compared to smaller plasticizers.

Conclusion







DEHA is a well-characterized and widely used plasticizer with a proven track record of providing excellent flexibility and low-temperature performance to PVC. Its performance data is readily available, and its toxicological profile is extensively documented.

Dioleyl adipate, with its larger molecular weight and unsaturated long alkyl chains, presents a theoretically interesting alternative. It is expected to offer good flexibility and potentially lower migration due to its size. However, the lack of comprehensive, direct comparative performance and toxicological data makes a definitive assessment challenging. The unsaturation in its structure might also be a consideration for long-term stability against oxidation.

For researchers and drug development professionals, the choice between **Dioleyl adipate** and DEHA will depend on the specific requirements of the application. Where a well-established material with extensive regulatory acceptance is preferred, DEHA is a strong candidate. If properties such as potentially lower migration are a primary concern and further material characterization is feasible, **Dioleyl adipate** may warrant investigation. It is recommended that for any critical application, especially in the medical and pharmaceutical fields, rigorous testing of the final formulation be conducted to ensure it meets all performance and safety standards.

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